

Quantifying Human Interleukin-13 (IL-13) mRNA Expression: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: HUMAN IL-13

Cat. No.: B1175110

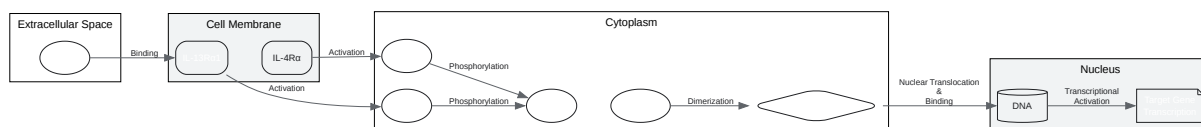
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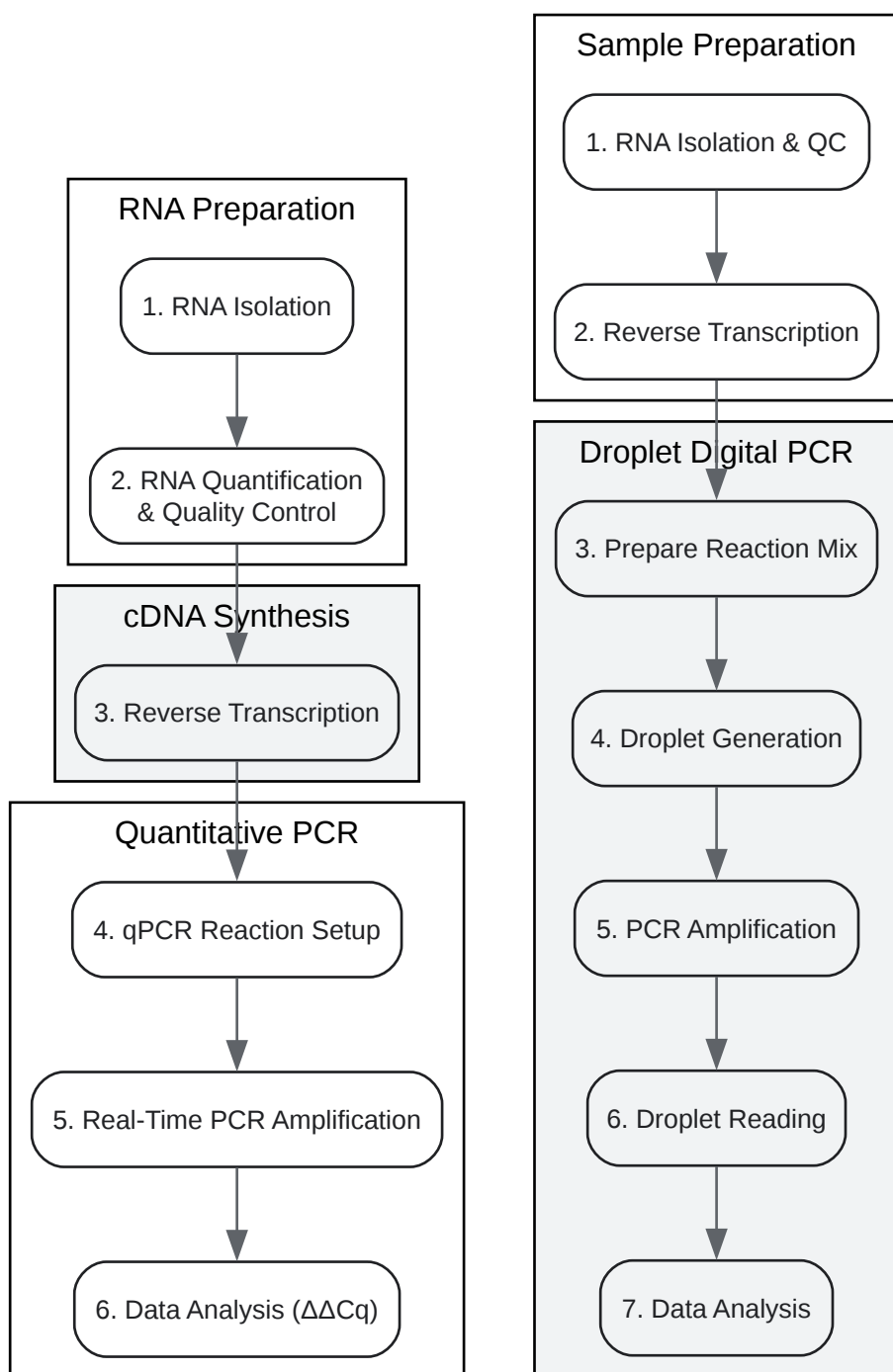
For Researchers, Scientists, and Drug Development Professionals

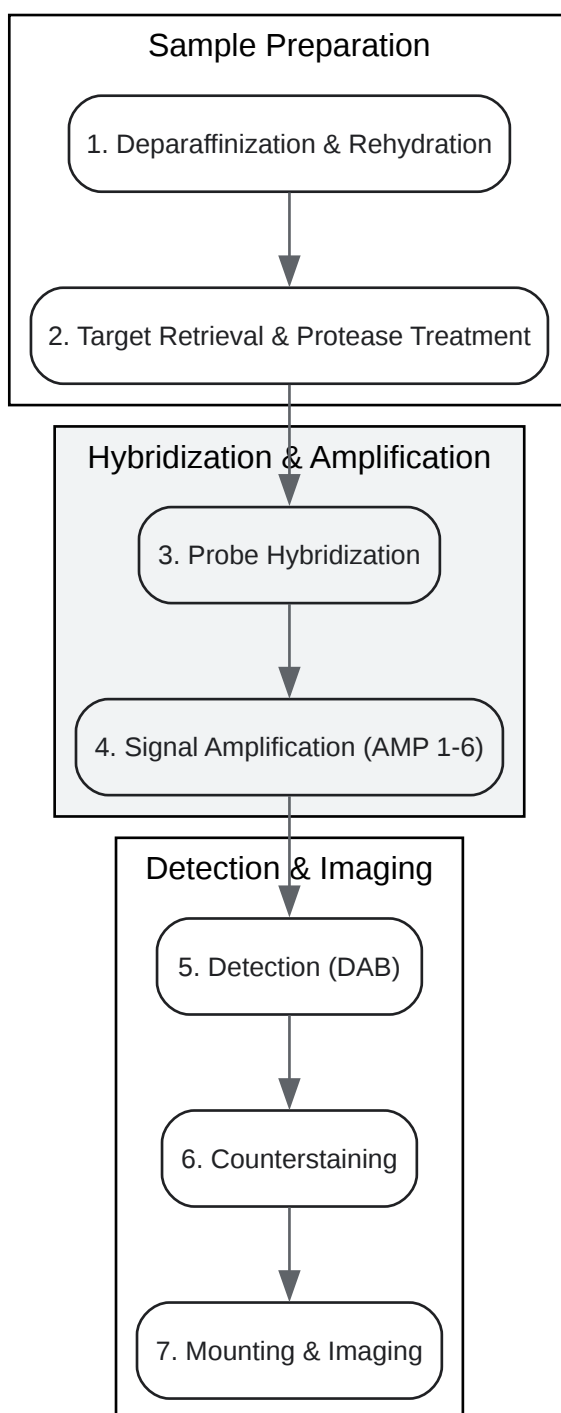
This document provides comprehensive application notes and detailed protocols for the quantification of human Interleukin-13 (IL-13) messenger RNA (mRNA) expression. Accurate measurement of IL-13 mRNA is critical for understanding its role in various physiological and pathological processes, particularly in the context of type 2 inflammatory diseases such as asthma, atopic dermatitis, and allergic rhinitis. These methods are essential for basic research, biomarker discovery, and the evaluation of therapeutic interventions targeting the IL-13 pathway.

IL-13 Signaling Pathway Overview

Interleukin-13 is a key cytokine that mediates its effects through a receptor complex composed of the IL-4 receptor alpha (IL-4R α) and the IL-13 receptor alpha 1 (IL-13R α 1) subunits.^[1] This interaction triggers the activation of the Janus kinase (JAK)/Signal Transducer and Activator of Transcription (STAT) signaling cascade.^[1] Specifically, JAK1 and TYK2, which are associated with the receptor chains, become activated and subsequently phosphorylate STAT6.^[1] Phosphorylated STAT6 dimerizes and translocates to the nucleus, where it binds to specific DNA sequences in the promoter regions of IL-13-responsive genes, thereby modulating their transcription.^[1]







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References

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